

In-Depth Technical Guide to the Safe Handling of Solid Neocuproine

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Compound of Interest

Compound Name: Neocuproine

Cat. No.: B146785

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for solid **neocuproine** (2,9-dimethyl-1,10-phenanthroline), a heterocyclic organic compound widely used as a chelating agent, particularly for copper(I) ions, in various research and development applications. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Chemical and Physical Properties

Neocuproine is a white to pale yellow crystalline solid.^[1] It is important to be aware of its physical and chemical properties for safe storage and handling.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₁₂ N ₂	[2]
Molecular Weight	208.26 g/mol	[2]
Appearance	White to pale yellow crystalline powder/solid	[1][3]
Melting Point	159-164 °C	[4]
Solubility	Insoluble in cold water.[5] Soluble in methanol.[6]	[5][6]
Stability	Stable under normal conditions.[7] Light sensitive. [4]	[4][7]

Hazard Identification and Classification

Neocuproine is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Category	Hazard Statement	Reference
Skin Irritation	2	H315: Causes skin irritation	[2][8]
Eye Irritation	2	H319: Causes serious eye irritation	[2][8]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation	[2][8]

Signal Word: Warning[2]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[2][9]

- Skin Contact: Causes skin irritation.[2] May be harmful if absorbed through the skin.[2]
- Eye Contact: Causes serious eye irritation.[2]
- Ingestion: May cause irritation of the digestive tract.[9] May be harmful if swallowed.[2]

The toxicological properties of **neocuproine** have not been thoroughly investigated, and quantitative data such as LD50 (Lethal Dose, 50%) values are not readily available.[9][10] Therefore, it should be handled with care, assuming it is potentially toxic.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the integrity of the chemical.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **neocuproine** to determine the appropriate PPE.

PPE Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.	[3] [10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), inspected before use. A lab coat or other protective clothing should be worn.	[3] [10]
Respiratory Protection	For nuisance exposures or when dust may be generated, use a NIOSH-approved N95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use a respirator with appropriate cartridges.	[1] [10]

Engineering Controls

- Work with solid **neocuproine** in a well-ventilated area.[\[9\]](#)
- Use a chemical fume hood or other local exhaust ventilation to minimize the generation and accumulation of dust.[\[11\]](#)
- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[\[3\]](#)[\[10\]](#)

General Handling Precautions

- Avoid contact with skin and eyes.[\[10\]](#)
- Avoid the formation and inhalation of dust.[\[10\]](#)
- Wash hands thoroughly after handling and before breaks.[\[10\]](#)

- Keep the container tightly closed when not in use.[\[5\]](#)
- Do not eat, drink, or smoke in areas where **neocuproine** is handled.

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[12\]](#)
- Keep the container tightly closed to prevent moisture absorption.[\[5\]](#)
- Protect from light.[\[9\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[10\]](#)

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[9] [10]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists.	[9] [10]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Consult a physician.	[9] [10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	[9] [10]

Accidental Release Measures

- Personal Precautions: Use appropriate personal protective equipment (PPE). Evacuate personnel to safe areas. Avoid breathing dust.[\[10\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[10\]](#)
- Containment and Cleaning: Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[9\]](#)[\[10\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[10\]](#)

- Hazardous Combustion Products: During a fire, irritating and highly toxic gases such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x) may be generated.[10]
- Fire-Fighting Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][10]

Disposal Considerations

Dispose of **neocuproine** and its containers in accordance with local, regional, and national regulations. It may be necessary to contact a licensed professional waste disposal service.[10]

Experimental Protocols

Neocuproine is commonly used in the spectrophotometric determination of copper. The following is a generalized protocol.

Spectrophotometric Determination of Copper(I)

This protocol is based on the reaction of cuprous ions (Cu⁺) with **neocuproine** to form a colored complex that can be measured spectrophotometrically.

Materials:

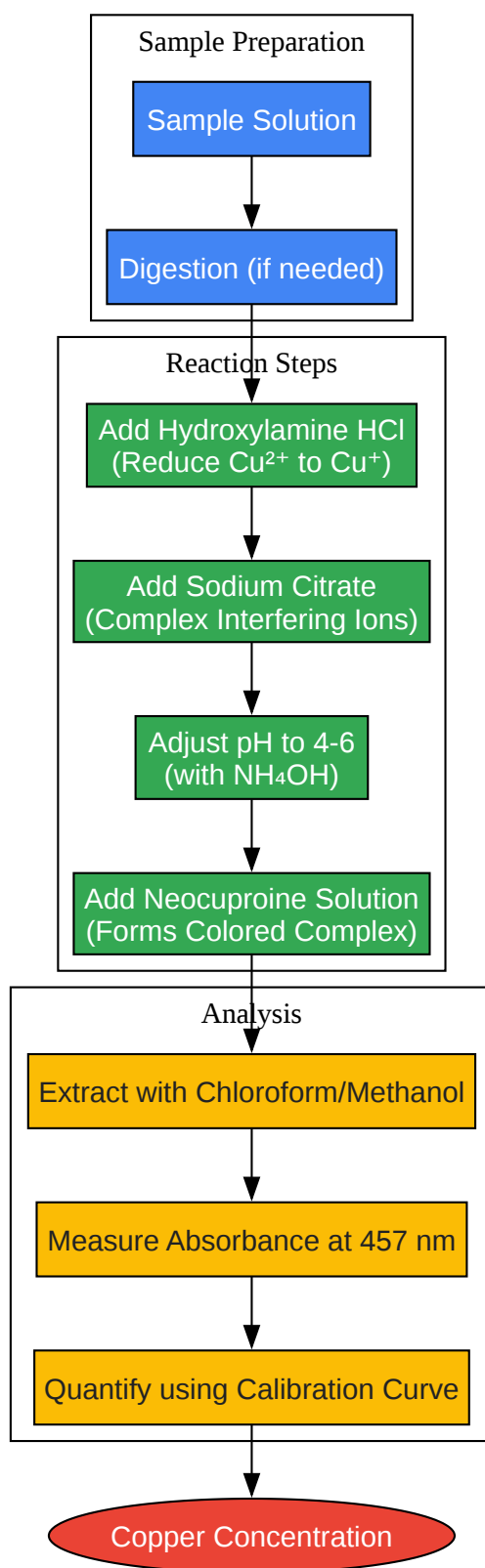
- **Neocuproine** solution (e.g., 0.1% in methanol)
- Hydroxylamine hydrochloride solution (to reduce Cu²⁺ to Cu⁺)
- Sodium citrate solution (to complex other metal ions)
- Ammonium hydroxide (to adjust pH)
- Chloroform and Methanol (for extraction)
- Standard copper solutions
- Sample containing copper

Procedure:

- **Sample Preparation:** Prepare the sample solution. If necessary, perform a digestion procedure to remove interfering substances like organic matter.
- **Reduction of Copper(II):** To the sample solution, add hydroxylamine hydrochloride solution to reduce any cupric ions (Cu^{2+}) to cuprous ions (Cu^{+}).
- **Complexation of Interfering Ions:** Add sodium citrate solution to complex any metal ions that might precipitate at a higher pH.
- **pH Adjustment:** Adjust the pH of the solution to between 4 and 6 using ammonium hydroxide.
- **Formation of the Neocuproine-Copper(I) Complex:** Add the **neocuproine** solution to the sample. A yellow-orange color will develop as the $[\text{Cu}(\text{neocuproine})_2]^+$ complex forms.
- **Extraction:** Extract the colored complex into an organic solvent mixture, such as chloroform-methanol.
- **Spectrophotometric Measurement:** Measure the absorbance of the organic layer at the wavelength of maximum absorbance (approximately 457 nm) using a spectrophotometer.
- **Quantification:** Prepare a calibration curve using standard copper solutions and use it to determine the concentration of copper in the sample.

Visualizations

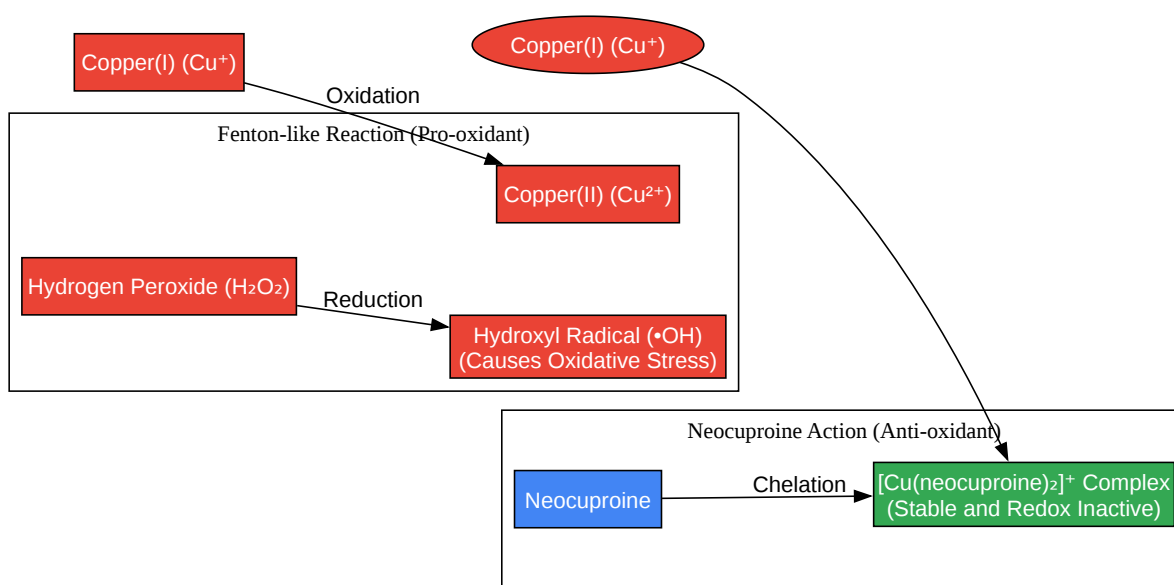
Experimental Workflow for Copper Determination



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Caption: Workflow for spectrophotometric copper determination.

Neocuproine's Role in Mitigating Oxidative Stress



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Caption: **Neocuproine** chelates Copper(I) to prevent oxidative stress.

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